

The Multifaceted Role of Presenilin 2 in Cellular Calcium Homeostasis: A Technical Guide

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Abstract

Presenilin 2 (PSEN2), a multipass transmembrane protein primarily located in the endoplasmic reticulum (ER), is critically involved in cellular calcium (Ca^{2+}) homeostasis. While renowned for its role as the catalytic subunit of the γ -secretase complex implicated in Alzheimer's disease (AD), a growing body of evidence highlights its γ -secretase-independent functions in regulating Ca^{2+} signaling. Dysregulation of Ca^{2+} homeostasis is a key feature of familial AD (FAD) linked to mutations in the PSEN2 gene. This technical guide provides an in-depth overview of the current understanding of PSEN2's role in maintaining Ca^{2+} balance, with a focus on its impact on the ER, mitochondria, and lysosomes. We present quantitative data from key studies, detailed experimental protocols for assessing PSEN2 function in Ca^{2+} homeostasis, and signaling pathway diagrams to facilitate a comprehensive understanding for researchers and drug development professionals.

Introduction

Calcium is a ubiquitous second messenger that governs a vast array of cellular processes, from neurotransmission and muscle contraction to gene transcription and apoptosis. The

precise spatial and temporal control of intracellular Ca^{2+} concentration ($[\text{Ca}^{2+}]$) is therefore paramount for cellular function. The endoplasmic reticulum (ER) serves as the primary intracellular Ca^{2+} store, and its dynamic interplay with other organelles, particularly mitochondria and lysosomes, is crucial for maintaining Ca^{2+} homeostasis.

Presenilin 2 (PSEN2) is a key protein in this regulatory network. While its homolog, presenilin 1 (PSEN1), has been extensively studied, PSEN2 exhibits both overlapping and distinct functions in Ca^{2+} handling. Notably, mutations in PSEN2 are a major cause of early-onset FAD, and the pathogenic mechanisms are increasingly linked to disruptions in Ca^{2+} signaling pathways.^{[1][2]} This guide will delve into the molecular mechanisms by which PSEN2 influences Ca^{2+} homeostasis and how FAD-associated mutations perturb these functions.

Presenilin 2 at the Crossroads of Organellar Calcium Signaling

PSEN2's strategic localization within the ER and its presence in mitochondria-associated membranes (MAMs) and lysosomal membranes position it to influence Ca^{2+} dynamics across multiple organelles.^{[1][3]}

Endoplasmic Reticulum Calcium Homeostasis

The ER maintains a high concentration of Ca^{2+} , which is released into the cytosol upon stimulation to initiate various signaling cascades. PSEN2 has been shown to modulate several key aspects of ER Ca^{2+} handling:

- **ER Calcium Leak:** A prevailing hypothesis suggests that presenilins form passive Ca^{2+} leak channels in the ER membrane, allowing a slow efflux of Ca^{2+} into the cytosol.^[4] However, this remains a topic of debate, with some studies providing contradictory evidence.^[5] The proposed function of PSEN2 as a leak channel is independent of its γ -secretase activity.^[4] FAD-linked mutations in PSEN2 are suggested to impair this leak function, leading to ER Ca^{2+} overload.^[4]
- **Regulation of ER Calcium Channels:** PSEN2 has been shown to interact with and modulate the activity of the major ER Ca^{2+} release channels, the inositol 1,4,5-trisphosphate receptors (IP_3Rs) and ryanodine receptors (RyRs).^{[6][7]} Some FAD-PSEN2 mutants have been

reported to sensitize these channels, leading to exaggerated Ca^{2+} release upon stimulation. [\[6\]](#)

- Modulation of SERCA Pump Activity: The sarco/endoplasmic reticulum Ca^{2+} -ATPase (SERCA) pump is responsible for pumping Ca^{2+} from the cytosol back into the ER lumen. Studies have indicated that FAD-linked PSEN2 mutants can inhibit SERCA activity, contributing to a reduction in ER Ca^{2+} content. [\[8\]](#)[\[9\]](#)

Mitochondria-Associated Membranes and ER-Mitochondria Calcium Crosstalk

MAMs are specialized domains where the ER and mitochondria come into close apposition, facilitating direct communication and lipid and Ca^{2+} transfer. PSEN2 is enriched at MAMs and plays a crucial role in regulating ER-mitochondria coupling. [\[3\]](#)[\[9\]](#)

Overexpression of PSEN2, particularly FAD-linked mutants, has been shown to increase the physical interaction between the ER and mitochondria. [\[8\]](#)[\[9\]](#) This enhanced tethering facilitates more efficient Ca^{2+} transfer from the ER to mitochondria upon cell stimulation. [\[8\]](#)[\[10\]](#) While this may initially seem like a compensatory mechanism to ensure mitochondrial Ca^{2+} uptake in the face of reduced ER Ca^{2+} content, it can also lead to mitochondrial Ca^{2+} overload and subsequent cellular dysfunction. [\[3\]](#) In contrast, the absence of PSEN2 leads to a significant reduction in ER-mitochondria apposition and compromised mitochondrial Ca^{2+} uptake. [\[11\]](#)[\[12\]](#) [\[13\]](#)

Lysosomal Calcium Homeostasis

Lysosomes are acidic organelles that are increasingly recognized as important Ca^{2+} stores. PSEN2 has been implicated in the regulation of lysosomal Ca^{2+} content. [\[12\]](#) The loss of presenilin function has been associated with a decrease in total lysosomal Ca^{2+} stores. [\[12\]](#) This effect appears to be independent of γ -secretase activity. [\[14\]](#) The precise mechanism by which PSEN2 influences lysosomal Ca^{2+} is still under investigation but may involve effects on lysosomal Ca^{2+} channels or pumps.

Quantitative Data on the Impact of PSEN2 on Calcium Homeostasis

The following tables summarize quantitative data from various studies, highlighting the effects of wild-type (WT) and FAD-mutant PSEN2 on key parameters of cellular Ca²⁺ homeostasis.

Cell Type	PSEN2 Status	Parameter Measured	Fold Change vs. Control	Reference
SH-SY5Y	Overexpression of PSEN2-T122R (FAD mutant)	ER Ca ²⁺ content	↓ (Significant reduction)	[8]
SH-SY5Y	Overexpression of PSEN2-T122R (FAD mutant)	Mitochondrial Ca ²⁺ uptake	↑ (Strongly favored)	[8]
PS2-/- Neurons	Knockout of PSEN2	Mitochondrial Ca ²⁺ uptake (upon IP ₃ -generating stimulation)	↓ (Strongly compromised)	[11] [12] [13]
PS2-/- Neurons	Knockout of PSEN2	ER-Mitochondria apposition	↓ (Marked reduction)	[11] [12] [13]
MEFs	Knockout of Presenilins	Lysosomal Ca ²⁺ content	↓ (Lower total store)	[12]

Table 1: Effect of PSEN2 on Organellar Calcium Content and Transfer

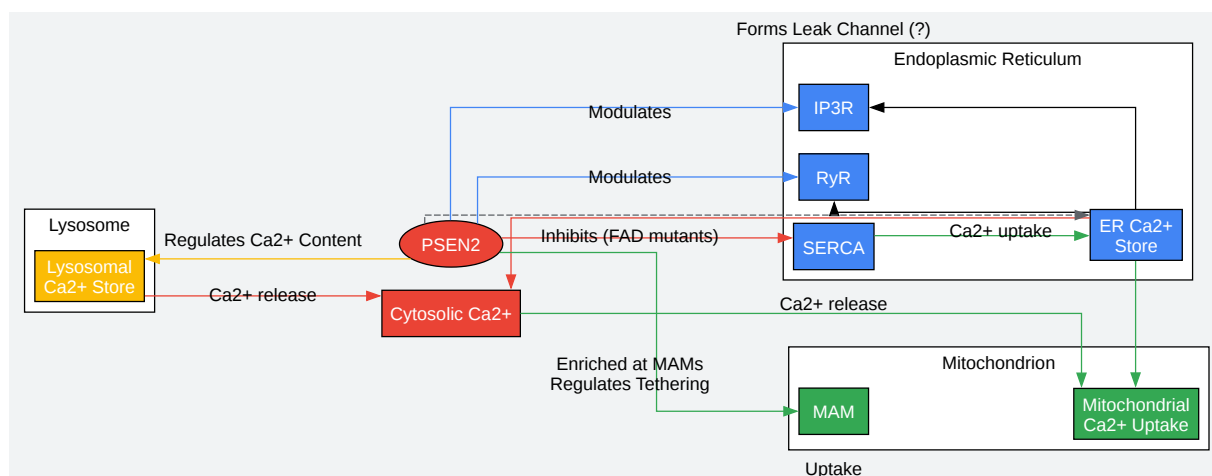
Cell Type	PSEN2 Status	Parameter Measured	Effect	Reference
SH-SY5Y	Overexpression of PSEN2-T122R (FAD mutant)	SERCA activity	Inhibited	[8]
HeLa, SH-SY5Y, MEFs	Transient expression of WT or mutant PS2	Passive ER Ca ²⁺ leakage	Increased	[6]
Hippocampal Neurons	Absence of Presenilins	Ryanodine Receptor (RyR) levels	Reduced	[7]

Table 2: Effect of PSEN2 on Calcium Channels and Pumps

Signaling Pathways and Experimental Workflows

To visually represent the complex interplay of PSEN2 in calcium homeostasis and the methodologies used to study it, the following diagrams are provided in the DOT language for Graphviz.

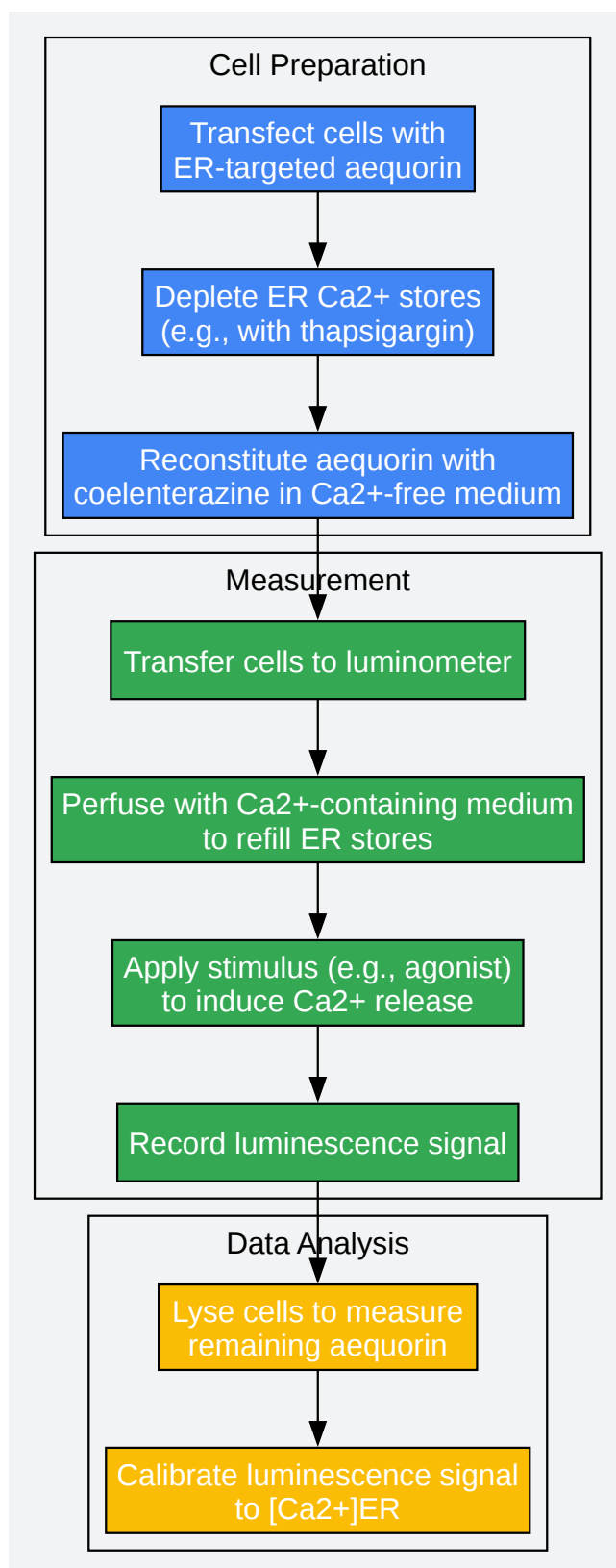
Signaling Pathway Diagram



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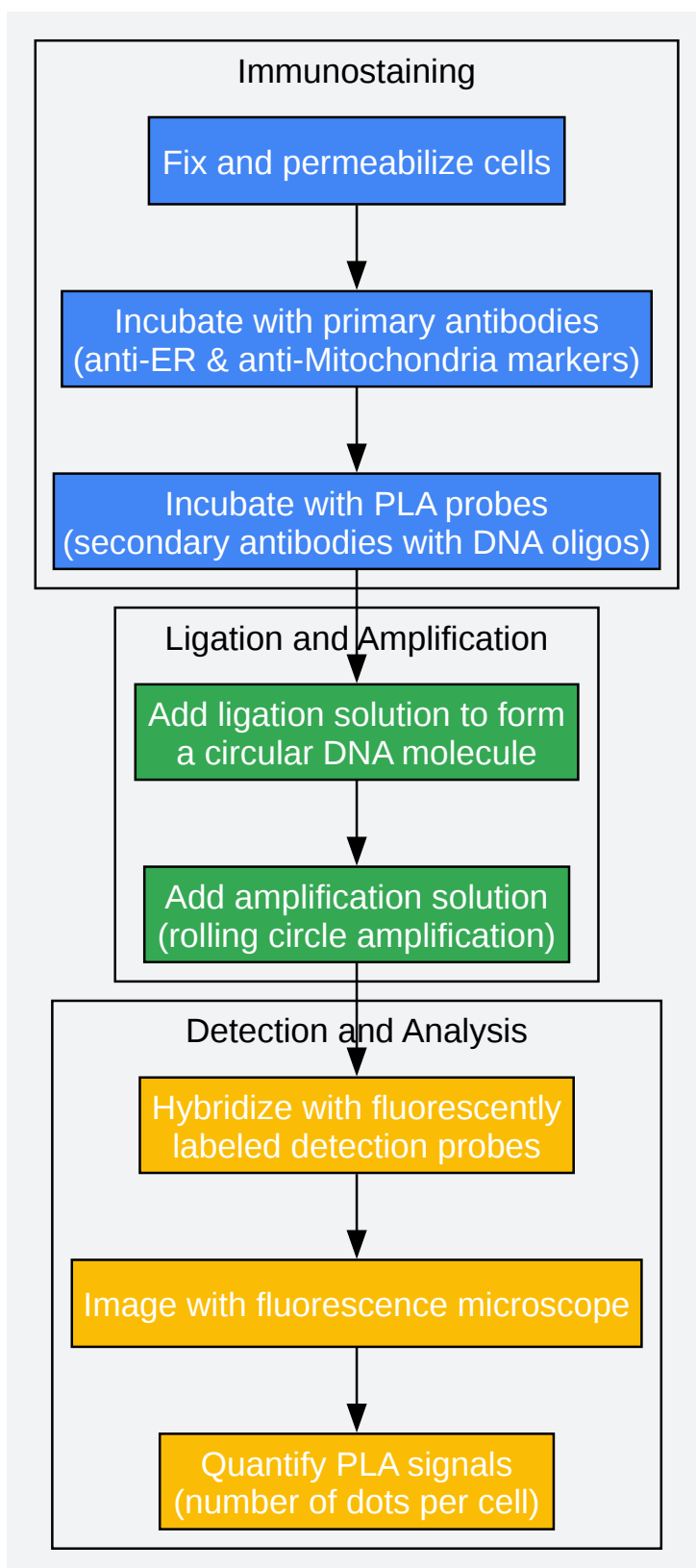
Caption: Signaling pathway of PSEN2 in calcium homeostasis.

Experimental Workflow Diagrams



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Caption: Workflow for measuring ER calcium using aequorin.



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Caption: Workflow for PLA to assess ER-Mitochondria interaction.

Detailed Experimental Protocols

Measurement of Endoplasmic Reticulum Calcium Concentration using Aequorin

This protocol is adapted from methodologies described in the literature.[\[5\]](#)[\[8\]](#)[\[11\]](#)

Materials:

- Cells of interest cultured on glass coverslips
- Plasmid encoding ER-targeted aequorin (e.g., erAEQ)
- Transfection reagent
- Krebs-Ringer bicarbonate buffer (KRB)
- Coelenterazine
- Luminometer
- Agonist of interest (e.g., ATP, carbachol)
- Lysis buffer (e.g., digitonin in a Ca^{2+} -rich solution)

Procedure:

- Transfection:
 - Seed cells on glass coverslips 24 hours prior to transfection.
 - Transfect cells with the ER-targeted aequorin plasmid using a suitable transfection reagent according to the manufacturer's instructions.
 - Allow cells to express the protein for 24-48 hours.
- Aequorin Reconstitution:
 - Wash the coverslips with KRB.

- Incubate the cells in KRB containing 5 μ M coelenterazine for 1-2 hours at 37°C in the dark.
- Measurement:
 - Place the coverslip in the luminometer chamber and perfuse with KRB.
 - Record baseline luminescence.
 - Stimulate the cells by adding the agonist of interest to the perfusion buffer.
 - Continuously record the luminescence signal.
- Calibration:
 - At the end of the experiment, lyse the cells by perfusing with a lysis buffer containing a saturating concentration of Ca^{2+} to measure the total remaining aequorin pool.
 - Use a calibration curve or algorithm to convert the luminescence data into $[\text{Ca}^{2+}]_{\text{ER}}$.

Quantification of ER-Mitochondria Contact Sites using in situ Proximity Ligation Assay (PLA)

This protocol is based on established PLA methodologies.[\[4\]](#)[\[7\]](#)[\[15\]](#)[\[16\]](#)[\[17\]](#)

Materials:

- Cells cultured on coverslips
- Fixative (e.g., 4% paraformaldehyde)
- Permeabilization buffer (e.g., 0.1% Triton X-100 in PBS)
- Blocking solution
- Primary antibodies against an ER protein (e.g., IP_3R) and a mitochondrial outer membrane protein (e.g., VDAC1) raised in different species.
- PLA probes (secondary antibodies conjugated to oligonucleotides)

- Ligation solution
- Amplification solution
- Detection reagents (fluorescently labeled oligonucleotides)
- Mounting medium with DAPI
- Fluorescence microscope

Procedure:

- Cell Preparation:
 - Fix cells with 4% paraformaldehyde for 15 minutes at room temperature.
 - Wash with PBS.
 - Permeabilize cells with permeabilization buffer for 10 minutes.
 - Wash with PBS.
 - Block with blocking solution for 1 hour at 37°C.
- Antibody Incubation:
 - Incubate with a mixture of the two primary antibodies overnight at 4°C.
 - Wash with wash buffer.
 - Incubate with the PLA probes for 1 hour at 37°C.
 - Wash with wash buffer.
- Ligation and Amplification:
 - Incubate with the ligation solution for 30 minutes at 37°C.
 - Wash with wash buffer.

- Incubate with the amplification solution for 100 minutes at 37°C.
- Wash with wash buffer.
- Detection and Imaging:
 - Incubate with the detection reagents for 1 hour at 37°C.
 - Wash with wash buffer.
 - Mount the coverslips with mounting medium containing DAPI.
 - Image the cells using a fluorescence microscope. PLA signals will appear as distinct fluorescent dots.
- Quantification:
 - Use image analysis software (e.g., ImageJ) to count the number of PLA dots per cell. An increase in the number of dots indicates increased ER-mitochondria proximity.

Assessment of Lysosomal Calcium Release using Glycyl-L-phenylalanine 2-naphthylamide (GPN)

This protocol is based on the principle of GPN-induced lysosomal osmotic lysis.[\[1\]](#)[\[9\]](#)[\[18\]](#)[\[19\]](#)

Materials:

- Cells cultured on coverslips
- Fluorescent Ca^{2+} indicator (e.g., Fura-2 AM)
- Hanks' Balanced Salt Solution (HBSS) or similar imaging buffer
- Glycyl-L-phenylalanine 2-naphthylamide (GPN)
- Fluorescence imaging system

Procedure:

- Cell Loading:
 - Load cells with a fluorescent Ca^{2+} indicator (e.g., 2-5 μM Fura-2 AM) in HBSS for 30-60 minutes at 37°C.
 - Wash the cells with HBSS to remove excess dye.
- Imaging:
 - Mount the coverslip on the stage of the fluorescence imaging system.
 - Acquire a baseline recording of cytosolic Ca^{2+} levels.
 - Add GPN (typically 200 μM) to the imaging buffer.
 - Continuously record the changes in intracellular Ca^{2+} fluorescence. A sharp increase in fluorescence indicates the release of Ca^{2+} from the lysosomes into the cytosol.
- Data Analysis:
 - Quantify the change in fluorescence intensity or the ratiometric signal (for Fura-2) to determine the magnitude of the lysosomal Ca^{2+} release.

Conclusion and Future Directions

Presenilin 2 is a critical regulator of cellular Ca^{2+} homeostasis, exerting its influence across the ER, mitochondria, and lysosomes. Its multifaceted roles, both dependent and independent of its γ -secretase activity, are central to normal cellular function. The dysregulation of these functions by FAD-linked mutations underscores the importance of Ca^{2+} signaling in the pathogenesis of Alzheimer's disease.

The experimental protocols and quantitative data presented in this guide provide a framework for researchers and drug development professionals to investigate the intricate role of PSEN2 in Ca^{2+} homeostasis. Future research should focus on elucidating the precise molecular mechanisms by which PSEN2 modulates its various targets and on identifying therapeutic strategies to correct the Ca^{2+} dysregulation observed in FAD. A deeper understanding of PSEN2's function will undoubtedly open new avenues for the development of novel treatments

for Alzheimer's disease and other neurodegenerative disorders characterized by perturbed Ca^{2+} signaling.

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